

Application Note and Protocol: Quantification of 9S-HODE by LC-MS/MS

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Compound of Interest

Compound Name: 9S-HODE

Cat. No.: B163624

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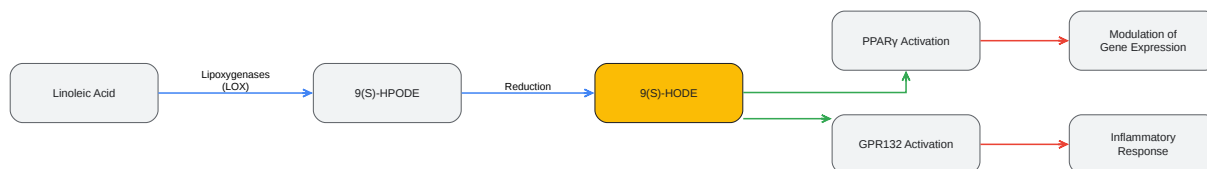
Audience: Researchers, scientists, and drug development professionals.

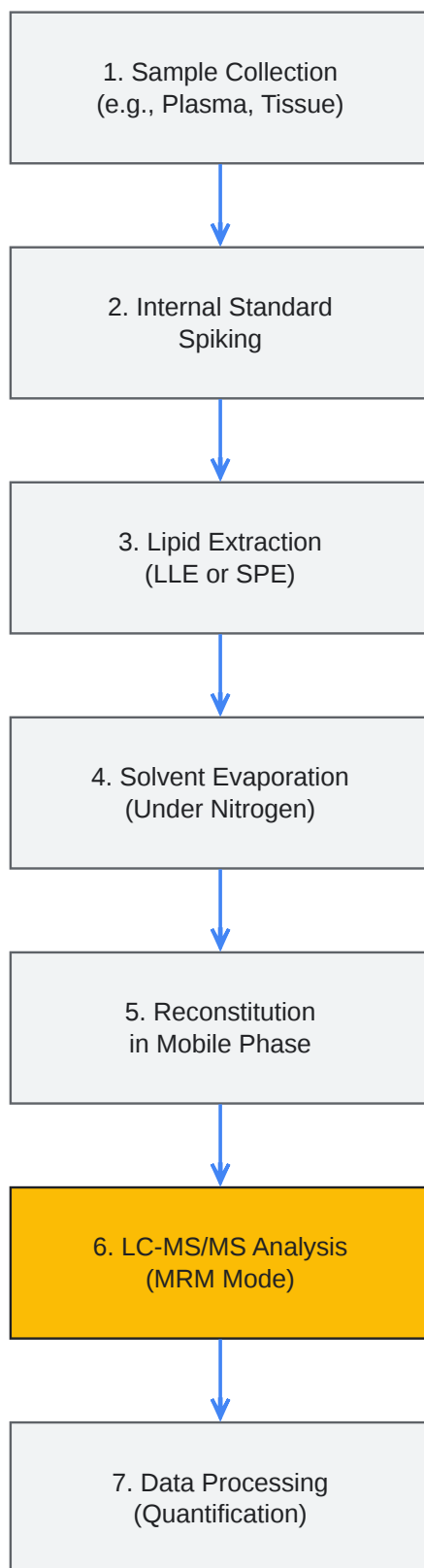
Introduction 9-Hydroxyoctadecadienoic acid (9-HODE) is a bioactive lipid metabolite derived from the essential fatty acid, linoleic acid.[1] It exists as two main stereoisomers, 9(S)-HODE and 9(R)-HODE, which are formed through both enzymatic and non-enzymatic pathways.[1] 9(S)-HODE is primarily generated by lipoxygenases and is involved in various physiological and pathological processes, including inflammation, immune response, and cell signaling.[2] It acts as a ligand for peroxisome proliferator-activated receptors (PPARs), particularly PPAR γ , and the G protein-coupled receptor GPR132, influencing gene expression and cellular functions.[3][4] Given its role in conditions like atherosclerosis and diabetes, accurate quantification of **9S-HODE** in biological matrices is critical for understanding disease mechanisms and for the development of targeted therapeutics.[4] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the preferred analytical method due to its high sensitivity, specificity, and ability to distinguish between isoforms.[5]

Biological Significance and Signaling Pathway

Linoleic acid, the most common polyunsaturated fatty acid in human tissues, is the precursor for **9S-HODE**. [3] The formation is catalyzed by enzymes such as lipoxygenases (LOX), which introduce a hydroperoxy group that is subsequently reduced to a hydroxyl group.[2] Once formed, **9S-HODE** can exert its biological effects by activating specific cellular receptors. For instance, its activation of PPAR γ can modulate the expression of genes involved in lipid

metabolism and inflammation.[2][4] It also functions as a signaling molecule in the immune system, inducing chemotaxis in monocytes.[2]





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